

An In-depth Technical Guide to Morwet EFW for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Morwet EFW

Cat. No.: B1166135

[Get Quote](#)

Morwet EFW is a high-performance wetting agent, primarily utilized in agrochemical formulations to enhance the efficacy of active ingredients.[1][2][3] This technical guide provides a comprehensive overview of its properties and functions for researchers, scientists, and drug development professionals. **Morwet EFW** is a sodium alkyl naphthalene sulfonate blend, recognized for its excellent wetting capabilities for a wide range of powders.[1][2][4] Its primary application is to ensure rapid and uniform dispersion of particles in liquid formulations.[1][5]

Core Functions and Applications

Morwet EFW functions as a dispersant, surfactant (anionic), and wetting agent.[1] It is particularly beneficial for active ingredients that are prone to crystallization.[1] The high active content of **Morwet EFW**, up to 95%, allows for flexibility in creating high-loading formulations.[3] It is commonly used in various formulation types, including:

- Suspension Concentrates (SC)
- Water Dispersible Granules (WDG)
- Water Soluble Granules (WSG)
- Wettable Powders (WP)

By reducing the surface tension of water, **Morwet EFW** facilitates the penetration and spreading of agrochemicals on plant surfaces, thereby enhancing their biological performance.

[\[5\]](#)

Quantitative Data Summary

The following tables summarize the key technical specifications for **Morwet EFW** powder, derived from product data sheets.

Physical and Chemical Properties

Property	Value	Method/Conditions
Appearance	Tan Powder	@ 25°C
Active Content	≥ 95.0 %	5% solution in water
Moisture	≤ 2.0 %	
pH	7.5 - 10.0	
Salt Content	≤ 2.5 %	

Source: Nouryon Product Data Sheet[\[4\]](#)[\[6\]](#)

Performance Characteristics

Property	Value	Method/Conditions
Surface Tension	32 mN/m	Du Noüy ring method, 25°C, 0.1% solution, DIN 53914
Wetting Power	17 seconds	Draves test, 25°C, 0.1% solution
Foam Height (deionized water)	Initial: 120 mm; After 5 min: 60 mm	Ross-Miles method, 25°C, 0.05% solution
Foam Height (standard water D)	Initial: 30 mm; After 5 min: 10 mm	Ross-Miles method, 25°C, 0.05% solution

Source: Nouryon Product Data Sheet[\[4\]](#)

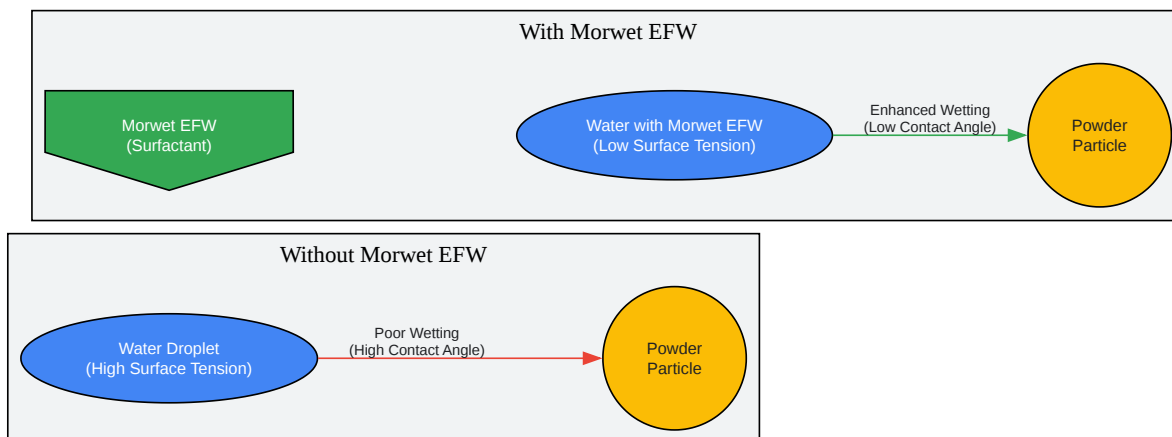
Experimental Protocols

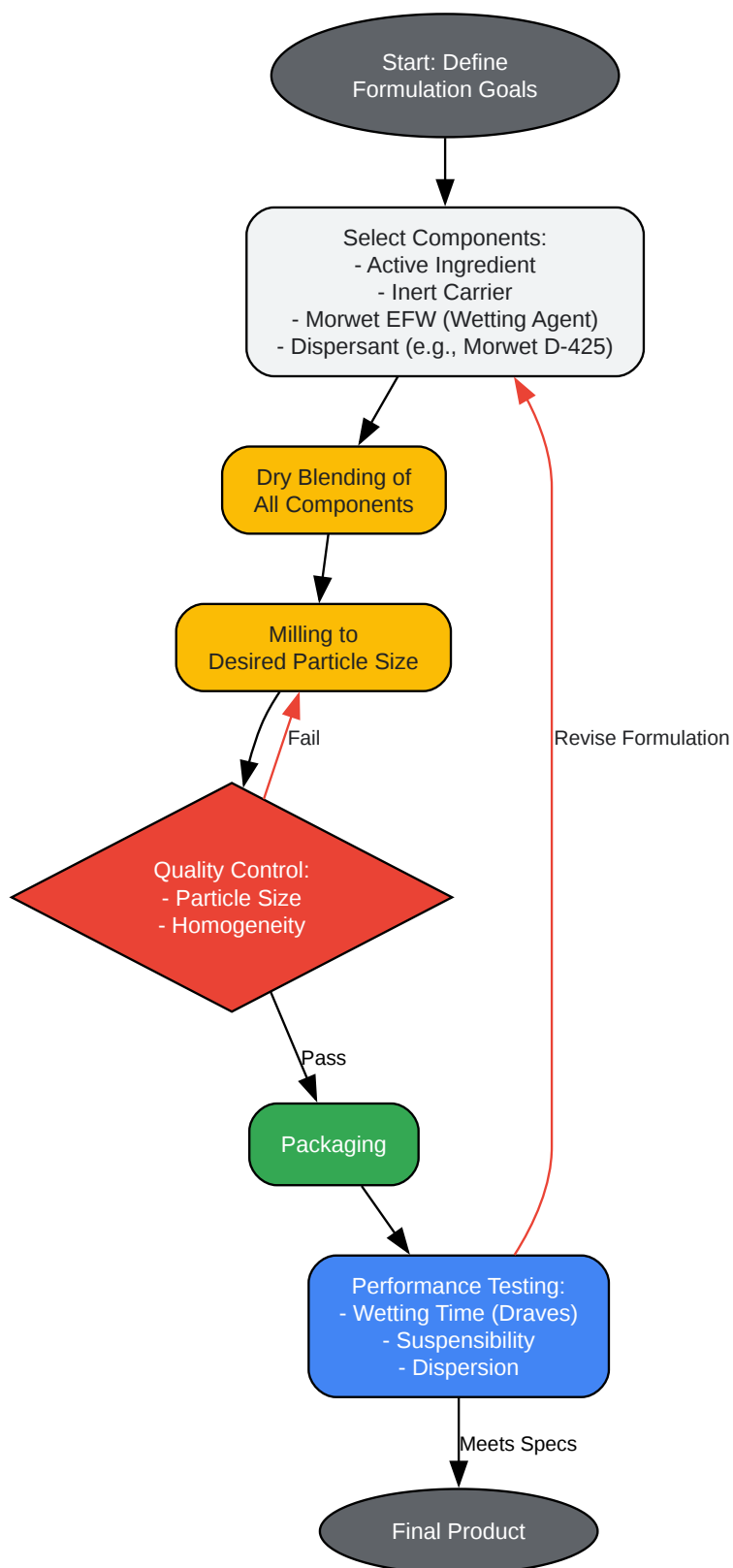
Detailed, step-by-step experimental protocols for the methods cited in the technical data sheets (Draves test, Du Noüy ring method, Ross-Miles foam test) are not provided in the publicly available product literature. These are standardized industry methods, and for detailed procedures, researchers should refer to the official documentation for the respective standards (e.g., ASTM for Draves test, DIN for surface tension).

Visualizing Mechanisms and Workflows

Mechanism of Action as a Wetting Agent

The primary function of **Morwet EFW** is to reduce the surface tension at the solid-liquid interface, allowing water to spread over and penetrate a powder more effectively. The diagram below illustrates this fundamental mechanism.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Morwet EFW Powder - Nouryon - Knowde [knowde.com]
- 2. Morwet EFW Powder Alkyl naphthalene sulfonate (ANS) [nouryon.com]
- 3. universaladditives.com [universaladditives.com]
- 4. nouryon.com [nouryon.com]
- 5. IMCD - Leading Speciality Chemicals & Ingredients Distributor [imcd.nl]
- 6. vento.com.vn [vento.com.vn]
- To cite this document: BenchChem. [An In-depth Technical Guide to Morwet EFW for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166135#morwet-efw-technical-data-sheet-for-research-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com